

# 2-Methylpiperidine: A Core Technical Overview of its Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylpiperidine

Cat. No.: B094953

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the fundamental molecular characteristics of **2-Methylpiperidine**, a heterocyclic amine of significant interest in chemical synthesis and pharmaceutical development. This document focuses on its molecular weight and chemical formula, presenting the core data in a structured format for ease of reference and comparison.

## Core Molecular Data

The fundamental properties of **2-Methylpiperidine** are summarized in the table below. These values are foundational for a wide range of applications, from stoichiometric calculations in synthetic protocols to interpretation of analytical data.

Property	Value	Source
Chemical Formula	C6H13N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	99.17 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Monoisotopic Mass	99.104799419 Da	<a href="#">[6]</a> <a href="#">[3]</a> <a href="#">[7]</a>
CAS Registry Number	109-05-7	<a href="#">[1]</a> <a href="#">[2]</a>

Methodology for Determination of Molecular Properties

The molecular formula of **2-Methylpiperidine** is determined based on its known atomic composition (6 carbon atoms, 13 hydrogen atoms, and 1 nitrogen atom). The molecular weight is a calculated value derived from the sum of the atomic weights of its constituent atoms, using the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC). The monoisotopic mass is calculated using the mass of the most abundant isotope of each element.

## Logical Relationship of Core Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

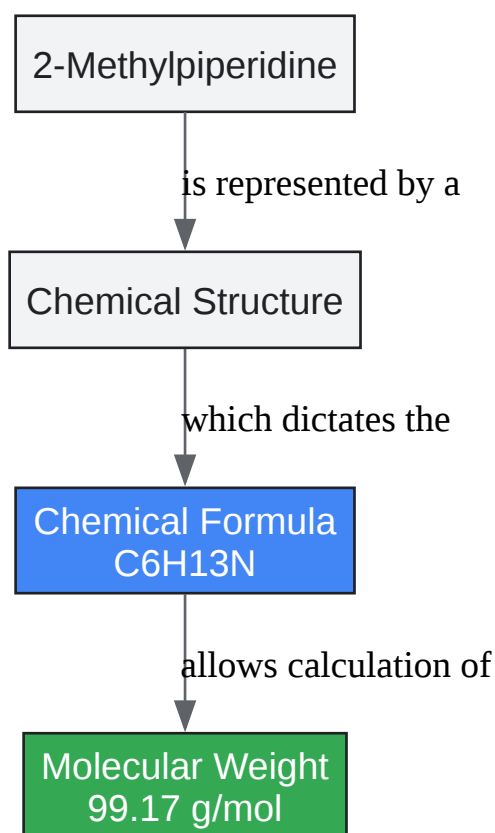


Figure 1. Hierarchical Relationship of 2-Methylpiperidine's Core Properties

[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methylpiperidine [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. (S)-(+)-2-Methylpiperidine | C<sub>6</sub>H<sub>13</sub>N | CID 6427443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-甲基哌啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2-Methylpiperidine (CAS 109-05-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 2-Methylpiperidine | C<sub>6</sub>H<sub>13</sub>N | CID 7974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [2-Methylpiperidine: A Core Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094953#2-methylpiperidine-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)